

# Synthesis of 4-Propylcyclohexanone from 4-Propylphenol: A Technical Guide

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## Compound of Interest

Compound Name: **4-Propylcyclohexanone**

Cat. No.: **B1345700**

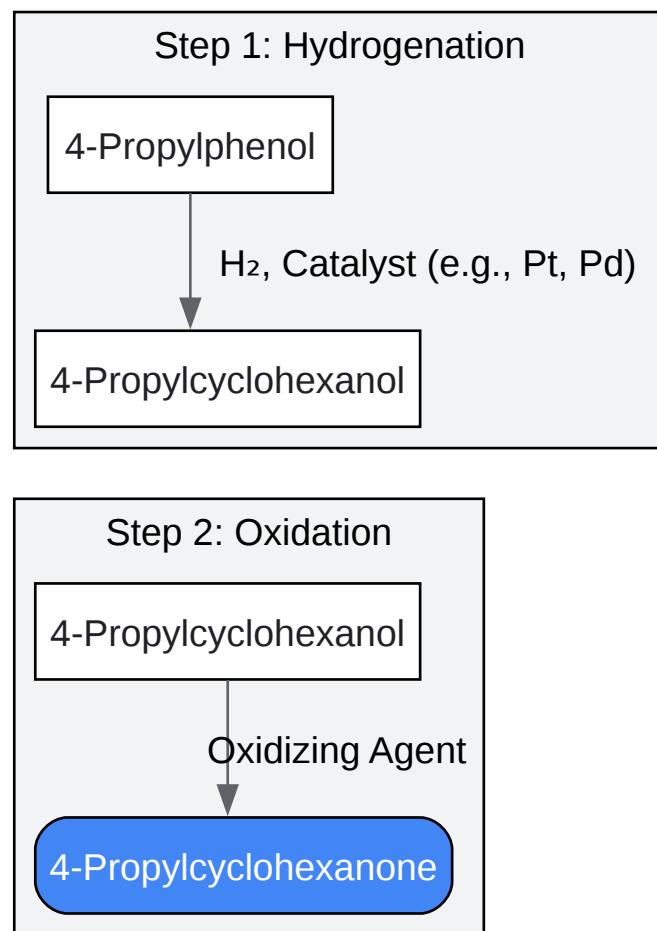
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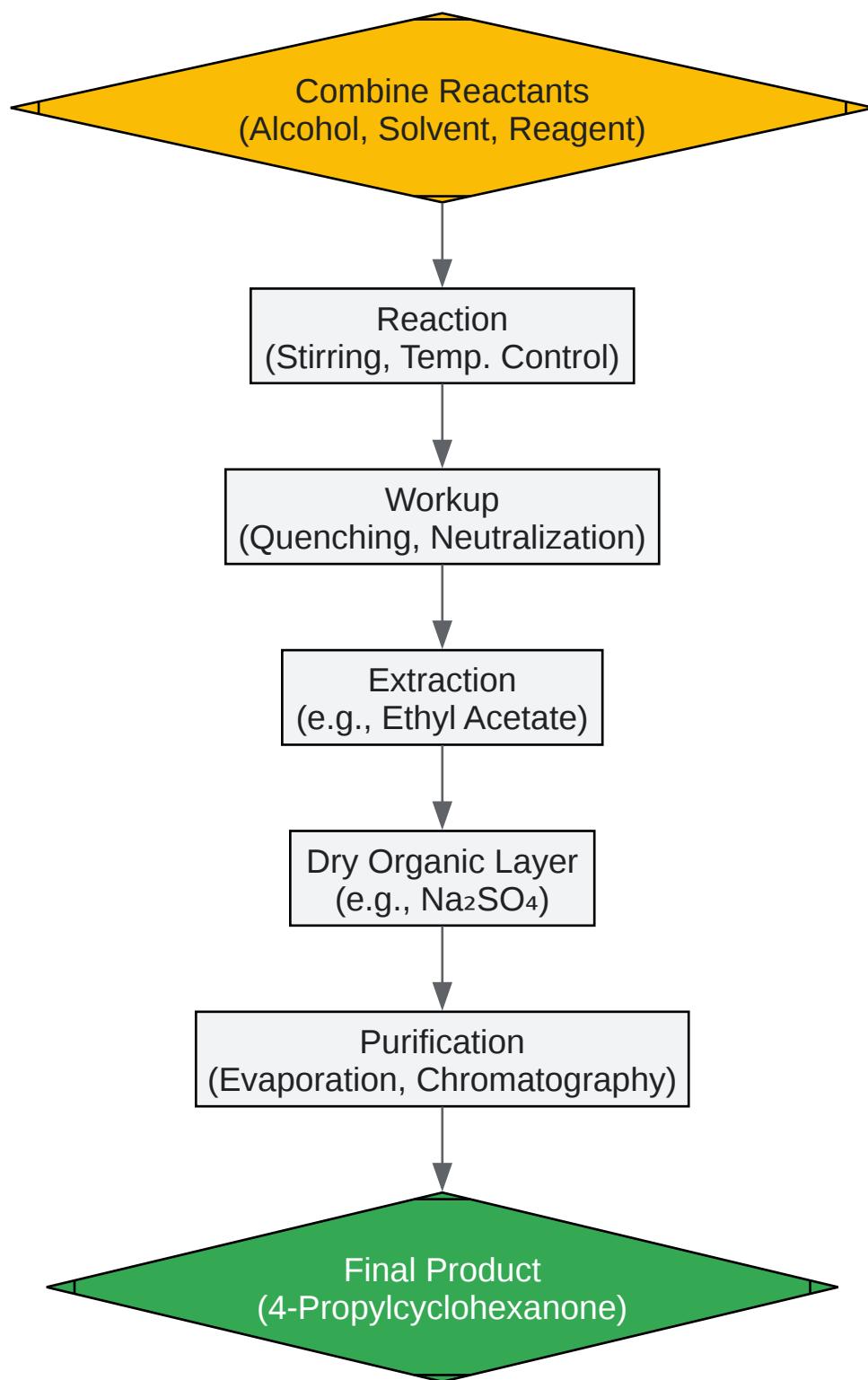
This document provides an in-depth technical guide for the synthesis of **4-propylcyclohexanone** from 4-propylphenol, tailored for researchers, scientists, and professionals in drug development. The synthesis is a two-step process involving the catalytic hydrogenation of 4-propylphenol to yield 4-propylcyclohexanol, followed by the oxidation of this intermediate to the target compound, **4-propylcyclohexanone**. This guide details the experimental protocols, presents quantitative data in structured tables, and includes process diagrams for clarity.

## Overall Synthesis Pathway

The conversion of 4-propylphenol to **4-propylcyclohexanone** is achieved through two sequential reactions:

- Catalytic Hydrogenation: The aromatic ring of 4-propylphenol is reduced to a cyclohexane ring using a metal catalyst and hydrogen, producing 4-propylcyclohexanol.
- Oxidation: The secondary alcohol group of 4-propylcyclohexanol is oxidized to a ketone, yielding **4-propylcyclohexanone**.



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